8-Oxabicyclo[3.2.1]octan-3-amine hydrochloride basic properties

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Compound of Interest

Compound Name:	*8-Oxabicyclo[3.2.1]octan-3-amine hydrochloride*
CAS No.:	*1630906-33-0*
Cat. No.:	*B3028141*

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An In-depth Technical Guide to the Basic Properties of **8-Oxabicyclo[3.2.1]octan-3-amine hydrochloride**

Abstract

This technical guide provides a comprehensive analysis of the basic properties of **8-Oxabicyclo[3.2.1]octan-3-amine hydrochloride**, a key structural motif relevant to medicinal chemistry and drug development. As a conformationally restricted analog of tropane alkaloids, understanding its fundamental physicochemical properties, particularly its basicity (pKa), is critical for predicting its behavior in biological systems and for rational drug design. This document delineates the structural factors influencing its basicity, provides a detailed, field-proven experimental protocol for its empirical determination via UV-Vis spectrophotometric titration, and discusses the profound implications of this property on solubility, membrane permeability, and receptor-binding interactions.

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Introduction: The Structural and Pharmacological Context

The 8-oxabicyclo[3.2.1]octane scaffold is a bicyclic ether of significant interest in synthetic and medicinal chemistry.[1] It serves as the core structure for a variety of biologically active molecules and natural products.[1] Specifically, 8-Oxabicyclo[3.2.1]octan-3-amine is a structural analog of tropane alkaloids, a class of compounds known for their wide range of pharmacological activities, including anticholinergic and stimulant effects.[2][3][4] In these analogs, the nitrogen bridge of the parent tropane is replaced by an oxygen atom, which can significantly alter the molecule's steric and electronic properties, and consequently, its biological activity and pharmacokinetic profile.[5]

The hydrochloride salt form enhances the compound's stability and aqueous solubility, making it suitable for research and formulation development.[6] A deep understanding of the amine's basicity is paramount, as the extent of its ionization at physiological pH dictates its absorption, distribution, metabolism, and excretion (ADME) properties, as well as its ability to form critical interactions with biological targets.

Table 1: Physicochemical Properties of 8-Oxabicyclo[3.2.1]octan-3-amine

Property	Value	Source
Molecular Formula	$C_7H_{13}NO$	[7][8]
Molecular Weight	125.18 g/mol	[8]
InChIKey	LTDXJGJQKVIVHB-UHFFFAOYSA-N	[7][8]
Physical Form	Solid	
Predicted XlogP	0.3	[8]
Hydrogen Bond Donors	1	Chemically Inferred
Hydrogen Bond Acceptors	2	Chemically Inferred

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The Essence of Basicity: Structural Determinants of pKa

The basicity of an amine is quantified by the pKa of its conjugate acid (pKaH). A higher pKa value corresponds to a stronger base.[9] The pKa of 8-Oxabicyclo[3.2.1]octan-3-amine is governed by a confluence of structural and electronic factors inherent to its bicyclic framework.

- Aliphatic Nature: As a secondary aliphatic amine, its basicity is fundamentally greater than that of aromatic amines, where the nitrogen lone pair is delocalized through resonance.[10][11] The electron-donating nature of the adjacent sp^3-hybridized carbon atoms increases electron density on the nitrogen, enhancing its ability to accept a proton.[10]

- Bicyclic Constraint: The rigid [3.2.1] bicyclic system locks the amine in a specific conformation. This rigidity can influence the solvation of both the free base and its protonated form, which in turn affects basicity. Compared to a simple acyclic amine like diethylamine (pKa ~10.98), the constrained structure may lead to differences in hydration shells and steric hindrance around the nitrogen atom.[9]

- Inductive Effect of the Ether Oxygen: The oxygen atom at the 8-position is electronegative and exerts an electron-withdrawing inductive effect through the carbon skeleton. This effect pulls electron density away from the nitrogen atom, which is expected to decrease its basicity compared to its carbocyclic analog, 8-azabicyclo[3.2.1]octan-3-amine (a true tropane).

While a definitive, experimentally determined pKa for **8-Oxabicyclo[3.2.1]octan-3-amine hydrochloride** is not readily available in the surveyed literature, it is anticipated to be in the range of typical secondary alicyclic amines, likely between 9.0 and 11.0, but modulated by the aforementioned inductive effect of the ether linkage. Precise determination requires empirical measurement.

Empirical Determination of pKa: A Spectrophotometric Titration Protocol

Spectrophotometric titration is a robust and widely used method for pKa determination, particularly for compounds possessing a chromophore whose absorbance spectrum changes

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with protonation state.[12][13] Even if the primary chromophore is weak, subtle changes in the UV spectrum upon protonation of the nearby amine can be sufficient for accurate measurement. The method is advantageous as it requires only small amounts of the substance and can be performed with high precision using standard laboratory equipment like a UV-Vis spectrophotometer and a pH meter.[12][14]

Principle of the Method

The methodology is based on the Henderson-Hasselbalch equation and the Beer-Lambert law. For the equilibrium of the amine (B) and its conjugate acid (BH^+):

$BH^+ \rightleftharpoons B + H^+$

The Henderson-Hasselbalch equation is:

$pH = pKa + \log([B]/[BH^+])$

When the concentrations of the basic and acidic forms are equal ($[B] = [BH^+]$), the logarithmic term becomes zero, and the pH is equal to the pKa.[13] By measuring the absorbance of a solution at a series of known pH values, the ratio of $[B]/[BH^+]$ can be determined, allowing for the calculation of the pKa.

Experimental Workflow

The following diagram outlines the workflow for determining the pKa of **8-Oxabicyclo[3.2.1]octan-3-amine hydrochloride**.

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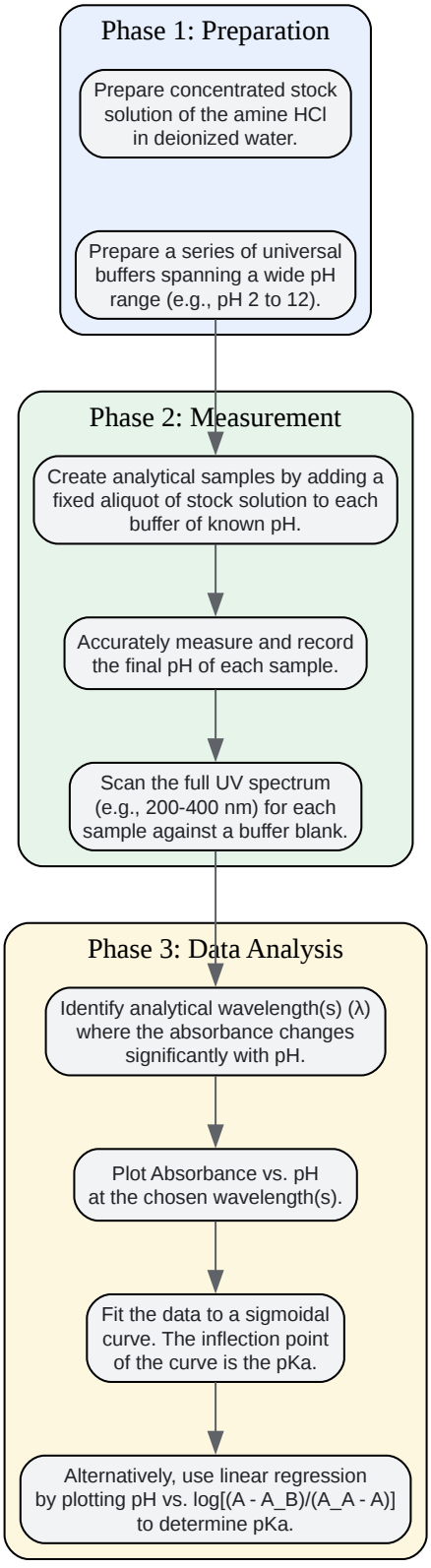

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Caption: Workflow for pKa determination via spectrophotometric titration.

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Step-by-Step Methodology

Reagents and Equipment:

- **8-Oxabicyclo[3.2.1]octan-3-amine hydrochloride**
- Deionized water (18 MΩ·cm)
- Buffer components (e.g., citric acid, boric acid, sodium phosphate, HCl, NaOH)
- Calibrated pH meter with a combination electrode
- Dual-beam UV-Vis spectrophotometer with quartz cuvettes
- Volumetric flasks and pipettes

Procedure:

- Preparation of Solutions:
  - Amine Stock Solution: Accurately prepare a stock solution of the amine hydrochloride (e.g., 1 mg/mL) in deionized water.
  - Buffer Series: Prepare a series of buffer solutions with constant ionic strength (e.g., 0.1 M KCl) covering a pH range from approximately pKa - 2 to pKa + 2. A preliminary run may be needed to estimate the approximate pKa range. For a wide screen, buffers from pH 2 to 12 in increments of 0.5-1.0 pH units should be prepared.[12]
- Sample Preparation and Measurement:
  - For each buffer solution, pipette a precise volume (e.g., 2.0 mL) into a clean cuvette.
  - Add a small, constant volume of the amine stock solution (e.g., 20 µL) to each cuvette. The final concentration should be low enough to ensure linearity under the Beer-Lambert law.[12]
  - Accurately measure the final pH of the solution in each cuvette.

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- Record the UV-Vis spectrum of each sample against a blank containing the respective buffer and an equal volume of water instead of the amine stock.

- Data Analysis:

  - Identify Analytical Wavelength: Overlay all the collected spectra. Identify a wavelength (λ) where the absorbance shows the largest, most consistent change as a function of pH. This is often at or near a λ_max of one of the species.[14]

  - Determine A_A and A_B: The absorbance at the lowest pH represents the fully protonated species (A_A, for Acid), and the absorbance at the highest pH represents the neutral free base (A_B, for Base).

  - Calculate pKa: For each intermediate pH sample, the pKa can be calculated using the following equation derived from the Henderson-Hasselbalch and Beer-Lambert laws: pKa = pH - log[(A - A_A) / (A_B - A)] (where A is the absorbance at the intermediate pH).

  - Graphical Determination: Plot absorbance versus pH. The resulting data should form a sigmoidal curve. The pKa is the pH value at the inflection point of this curve.[14] This can be determined precisely by fitting the data to a Boltzmann or similar sigmoidal function.

Implications in a Drug Development Context

The pKa of a drug candidate is one of its most influential physicochemical parameters. It directly impacts the compound's ionization state at physiological pH (~7.4), which in turn governs its ADME properties and target engagement.

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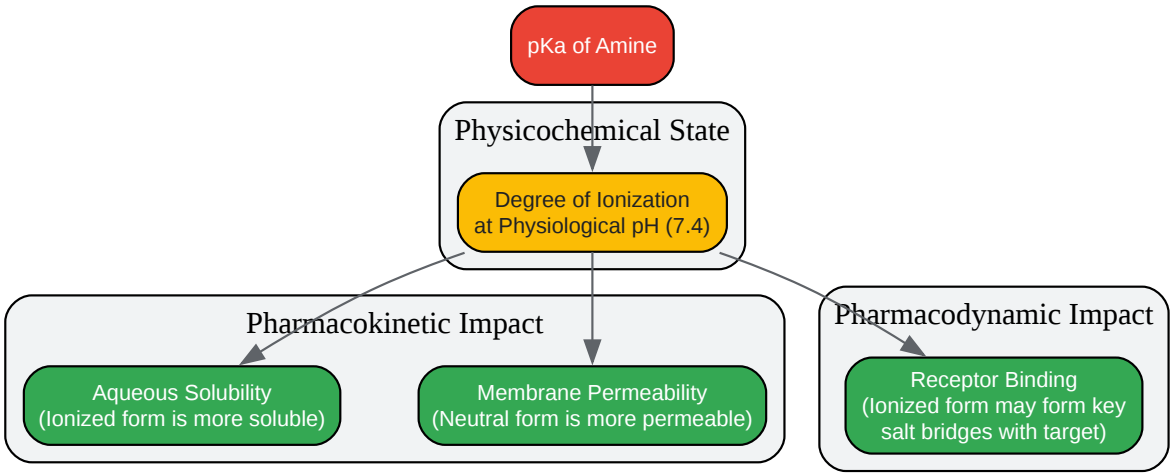

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Caption: Influence of pKa on key drug development properties.

- Solubility: The protonated, charged form of the amine (BH^+) is generally much more water-soluble than the neutral free base (B). A compound with a pKa of ~9.4 will be approximately 99% ionized at pH 7.4, leading to good aqueous solubility, which is favorable for formulation and systemic distribution.

- Permeability: Conversely, the neutral, uncharged form is more lipophilic and better able to cross biological membranes, such as the intestinal wall for oral absorption or the blood-brain barrier. The small fraction of the compound that exists in its neutral form at physiological pH is responsible for passive diffusion across these barriers. The pKa value is therefore a critical determinant of the balance between solubility and permeability.

- Target Binding: For many drug targets, such as G-protein coupled receptors (GPCRs) or ion channels, the formation of an ionic bond (salt bridge) between the protonated amine of the ligand and a negatively charged amino acid residue (e.g., aspartate, glutamate) in the binding pocket is a crucial component of the binding affinity and selectivity. An amine that is predominantly protonated at physiological pH is well-suited to form such interactions.

Safety and Handling

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As with any research chemical, **8-Oxabicyclo[3.2.1]octan-3-amine hydrochloride** should be handled by technically qualified individuals in a properly equipped laboratory.

- Hazard Identification: The compound is classified as harmful if swallowed and can cause skin and eye irritation, as well as respiratory irritation.[7] The GHS07 pictogram (exclamation mark) is applicable.[7]
- Handling Precautions: Use in a well-ventilated area or under a chemical fume hood. Avoid breathing dust. Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Storage: Store in a tightly sealed container in a cool, dry place under an inert atmosphere to prevent degradation. Recommended storage temperature is typically 2-8°C.

Conclusion

8-Oxabicyclo[3.2.1]octan-3-amine hydrochloride is a valuable building block in medicinal chemistry, offering a conformationally restricted scaffold for drug design. Its basicity is a cornerstone property that dictates its behavior from the benchtop to biological systems. While its precise pKa value requires empirical determination, this guide provides the theoretical framework for understanding its structural determinants and a detailed, practical protocol for its measurement using spectrophotometric titration. For any drug development program involving this or related scaffolds, the early and accurate determination of pKa is an indispensable step toward optimizing pharmacokinetic and pharmacodynamic properties and ultimately, developing a successful therapeutic agent.

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